

# Proper Disposal Procedures for (S)-Modafinil in a Laboratory Setting

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## Compound of Interest

Compound Name:	(S)-Modafinil
CAS No.:	112111-47-4
Cat. No.:	B1677379

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The proper disposal of **(S)-Modafinil** is a critical component of laboratory safety, environmental responsibility, and regulatory compliance. As the levorotatory enantiomer of Modafinil, a Schedule IV controlled substance in the United States, **(S)-Modafinil** is subject to stringent regulations set forth by the Drug Enforcement Administration (DEA) and the Environmental Protection Agency (EPA).[1][2] The procedures outlined below provide essential logistical and safety information for research, scientific, and drug development professionals.

It is imperative to consult your institution's Environmental Health and Safety (EHS) department before proceeding with any disposal.[3][4][5] Institutional protocols may have specific requirements that supersede general guidance.

## Core Principle: Non-Retrievable Destruction

The fundamental principle governing the disposal of DEA-controlled substances is that they must be rendered "non-retrievable." [6] This means the substance cannot be transformed back into a usable form. For research institutions, this is almost exclusively achieved through licensed third-party vendors, as on-site destruction methods are typically not permitted.[3][7][8]

Methods such as sewerage or mixing with coffee grounds are unacceptable for laboratory settings and may violate federal and local regulations.[3][9]

## Waste Stream Identification and Segregation

The first step in proper disposal is to correctly identify and segregate the waste stream. Do not mix **(S)-Modafinil** waste with other chemical streams unless explicitly approved by your EHS office.[4]

Waste Category	Description	Disposal Route
Unused/Expired Inventory	Any bulk (S)-Modafinil powder, expired solutions, or containers with recoverable amounts of the substance.	Must be transferred to a DEA-registered reverse distributor via your institution's EHS office.[3][7]
Non-Recoverable Residue	Trace or residual amounts remaining in "empty" containers (e.g., vials, flasks) or syringes that cannot be withdrawn.	The empty container may typically be disposed of in a biohazard sharps container. Document this by zeroing out the container on the usage log. [3]
Contaminated Labware	Items like gloves, weigh boats, or bench paper that are grossly contaminated with (S)-Modafinil powder.	Collect in a dedicated, sealed, and clearly labeled hazardous waste container. Arrange for pickup through your EHS office.

## Protocol for Preparing Unused/Expired (S)-Modafinil for Disposal

No experimental protocol for the on-site chemical neutralization of **(S)-Modafinil** is provided, as such actions are generally not compliant with DEA regulations for controlled substances. The required procedure is to prepare the material for collection by a licensed professional.

### 1. Segregation and Secure Storage:

- Identify all containers of **(S)-Modafinil** designated for disposal.
- Clearly label these containers with tags such as "EXPIRED - DO NOT USE" or "WASTE - FOR DISPOSAL."<sup>[3]</sup>
- Segregate these containers from your active inventory within your lab's locked safe or other secure, DEA-approved storage location.<sup>[3]</sup>

## 2. Inventory and Documentation:

- Create a precise inventory of all **(S)-Modafinil** waste. Record the original quantity, the amount used, and the exact amount being declared for disposal. Meticulous record-keeping is a legal requirement.
- Your EHS department will provide specific forms, such as an inventory list for the reverse distributor or a chain of custody document.<sup>[3]</sup>

## 3. Contact Environmental Health and Safety (EHS):

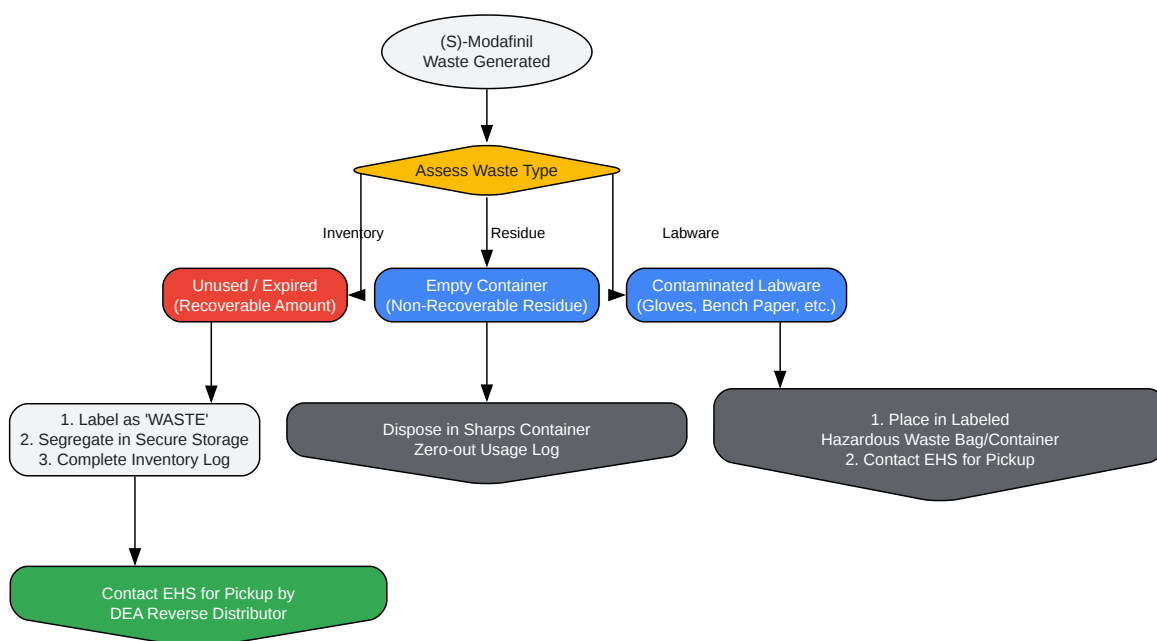
- Submit a hazardous waste pickup request through your institution's EHS portal or contact them directly.<sup>[3][5]</sup>
- Inform them that the waste is a Schedule IV controlled substance to ensure the correct procedures are followed.

## 4. Transfer of Custody:

- During the scheduled pickup, an EHS professional or a representative from the DEA-registered reverse distributor will arrive to collect the material.
- You will be required to sign transfer documentation (e.g., a Chain of Custody form). Retain a copy of this signed form for your laboratory's records.<sup>[3]</sup> For certain controlled substances, the reverse distributor is responsible for completing and providing you with a copy of DEA Form 41 ("Registrants Inventory of Drugs Surrendered").<sup>[8]</sup>

# Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **(S)-Modafinil** waste streams in a laboratory environment.



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Caption: Disposal workflow for **(S)-Modafinil** in a research setting.

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- To cite this document: BenchChem. [Proper Disposal Procedures for (S)-Modafinil in a Laboratory Setting]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1677379/docs#proper-disposal-procedures-for-s-modafinil-in-a-laboratory-setting\]](https://www.benchchem.com/product/b1677379/docs#proper-disposal-procedures-for-s-modafinil-in-a-laboratory-setting)

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